

The Hydrolysis of Chromium(III) Chloride Hexahydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Chromium(III) chloride hexahydrate
CAS No.:	10060-12-5
Cat. No.:	B056821

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous hydrolysis of **chromium(III) chloride hexahydrate**, a process of significant interest in fields ranging from catalysis to drug development. Understanding the speciation, kinetics, and influencing factors of this reaction is critical for controlling the form and function of chromium(III) in various applications.

Introduction to Chromium(III) Hydrolysis

Chromium(III) chloride hexahydrate, with the chemical formula $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$, is a common and stable source of trivalent chromium. In aqueous solutions, the chromium(III) ion does not exist as a simple bare ion but rather as a hydrated complex, most commonly the hexaaquachromium(III) ion, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$.^[1] This complex is the starting point for a series of hydrolysis and olation reactions that are highly dependent on conditions such as pH, temperature, and the presence of other coordinating ligands.

The hydrolysis process involves the deprotonation of the coordinated water molecules, leading to the formation of various hydroxo and aqua-hydroxo species. These reactions are fundamental to the behavior of chromium(III) in biological and environmental systems and are crucial for the design of chromium-based drugs and catalysts.

Chemical Principles of Hydrolysis

The dissolution of **chromium(III) chloride hexahydrate** in water results in the formation of different hydrate isomers, with the most common being the dark green $[\text{CrCl}_2(\text{H}_2\text{O})_4]\text{Cl}\cdot 2\text{H}_2\text{O}$ and the violet $[\text{Cr}(\text{H}_2\text{O})_6]\text{Cl}_3$.^{[2][3][4]} Over time in aqueous solution, these chloro-aqua complexes tend to aquate, ultimately forming the hexaaquachromium(III) ion, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$, which imparts a violet-gray color to the solution.^[5]

The hexaaquachromium(III) ion is a weak acid and undergoes hydrolysis, as shown in the following equilibrium reactions:

- First Hydrolysis Step: $[\text{Cr}(\text{H}_2\text{O})_6]^{3+} + \text{H}_2\text{O} \rightleftharpoons [\text{Cr}(\text{H}_2\text{O})_5(\text{OH})]^{2+} + \text{H}_3\text{O}^+$ ^[6]
- Second Hydrolysis Step: $[\text{Cr}(\text{H}_2\text{O})_5(\text{OH})]^{2+} + \text{H}_2\text{O} \rightleftharpoons [\text{Cr}(\text{H}_2\text{O})_4(\text{OH})_2]^+ + \text{H}_3\text{O}^+$
- Third Hydrolysis Step: $[\text{Cr}(\text{H}_2\text{O})_4(\text{OH})_2]^+ + \text{H}_2\text{O} \rightleftharpoons [\text{Cr}(\text{H}_2\text{O})_3(\text{OH})_3]^0 + \text{H}_3\text{O}^+$

These reactions are highly pH-dependent. As the pH increases, the equilibrium shifts to the right, favoring the formation of hydroxo species.^[7] At pH values above 6, the neutral chromium(III) hydroxide, $\text{Cr}(\text{OH})_3$, precipitates out of solution.^[7]

Olation and Oxolation

With increasing concentration and temperature, the mononuclear chromium(III) hydroxo complexes can undergo further reactions to form polynuclear species through olation (formation of hydroxo bridges) and oxolation (formation of oxo bridges).^{[8][9]} These processes lead to the formation of dimers, trimers, and larger polymeric species.^{[8][10]}

Quantitative Data on Chromium(III) Hydrolysis

The following tables summarize key quantitative data related to the hydrolysis of chromium(III) ions. These values are essential for modeling and predicting the behavior of chromium(III) in aqueous solutions.

Table 1: Hydrolysis Constants for Mononuclear Chromium(III) Species at 298 K and Infinite Dilution

Equilibrium Reaction	log K (Baes and Mesmer, 1976)	log K (Rai et al., 1987)	log K (Brown and Ekberg, 2016)
$\text{Cr}^{3+} + \text{H}_2\text{O} \rightleftharpoons \text{CrOH}^{2+} + \text{H}^+$	-4.0	-3.57 ± 0.08	-3.60 ± 0.07
$\text{Cr}^{3+} + 2\text{H}_2\text{O} \rightleftharpoons \text{Cr}(\text{OH})_2^+ + 2\text{H}^+$	-9.7	-9.84	-9.65 ± 0.20
$\text{Cr}^{3+} + 3\text{H}_2\text{O} \rightleftharpoons \text{Cr}(\text{OH})_3^0 + 3\text{H}^+$	-18	-16.19	-16.25 ± 0.19
$\text{Cr}^{3+} + 4\text{H}_2\text{O} \rightleftharpoons \text{Cr}(\text{OH})_4^- + 4\text{H}^+$	-27.4	-27.65 ± 0.12	-27.56 ± 0.21

Data sourced from a compilation of critical reviews.[\[11\]](#)

Table 2: Stability Constants for Polynuclear Chromium(III) Hydrolytic Species at 298 K and Infinite Dilution

Equilibrium Reaction	log K (Baes and Mesmer, 1976)	log K (Brown and Ekberg, 2016)
$2\text{Cr}^{3+} + 2\text{H}_2\text{O} \rightleftharpoons \text{Cr}_2(\text{OH})_2^{4+} + 2\text{H}^+$	-5.06	-5.29 ± 0.16
$3\text{Cr}^{3+} + 4\text{H}_2\text{O} \rightleftharpoons \text{Cr}_3(\text{OH})_4^{5+} + 4\text{H}^+$	-8.15	-9.10 ± 0.14

Data sourced from a compilation of critical reviews.[\[11\]](#)

Table 3: Solubility Product of Amorphous Chromium(III) Hydroxide at Room Temperature

Equilibrium Reaction	log K (Rai et al., 1987)
$\text{Cr}(\text{OH})_3(\text{s}) + 3\text{H}^+ \rightleftharpoons \text{Cr}^{3+} + 3\text{H}_2\text{O}$	9.35
$\text{Cr}(\text{OH})_3(\text{s}) + 2\text{H}^+ \rightleftharpoons \text{CrOH}^{2+} + 2\text{H}_2\text{O}$	5.78 ± 0.08
$\text{Cr}(\text{OH})_3(\text{s}) \rightleftharpoons \text{Cr}(\text{OH})_3^0$	<-6.84
$\text{Cr}(\text{OH})_3(\text{s}) + \text{H}_2\text{O} \rightleftharpoons \text{Cr}(\text{OH})_4^- + \text{H}^+$	-18.30 ± 0.12

Data from solubility studies of freshly precipitated, amorphous $\text{Cr}(\text{OH})_3$.[\[12\]](#)[\[13\]](#)

Experimental Protocols

Preparation of Chromium(III) Chloride Hexahydrate Solutions

A stock solution of **chromium(III) chloride hexahydrate** can be prepared by dissolving a known mass of the solid in deionized water. It is important to note that the dissolution process can be slow. The resulting solution will initially be green due to the presence of chloro-aqua complexes and will slowly turn violet as aquation proceeds.[\[14\]](#) For studies requiring the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ ion, it is recommended to allow the solution to age for several days or to gently heat it to accelerate the aquation process.[\[5\]](#)

UV-Visible Spectrophotometry for Speciation Analysis

UV-Visible spectrophotometry is a powerful technique for monitoring the changes in chromium(III) coordination chemistry. Different chromium(III) complexes exhibit distinct absorption spectra.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Methodology:

- Prepare a series of **chromium(III) chloride hexahydrate** solutions at the desired concentrations.
- Adjust the pH of the solutions using dilute acid (e.g., HClO_4) or base (e.g., NaOH).
- Record the UV-Visible spectrum of each solution over a range of approximately 300-800 nm.

- The formation of different species can be identified by changes in the position and intensity of the absorption bands. For example, the $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$ ion has characteristic absorption maxima around 408 nm and 575 nm.[18] The replacement of water ligands with chloride or hydroxide ions will cause a shift in these peaks.[19][20]
- Kinetic studies can be performed by monitoring the change in absorbance at a specific wavelength over time.[18]

Potentiometric Titration for Determination of Hydrolysis Constants

Potentiometric titration can be used to determine the hydrolysis constants of the chromium(III) aqua ion.

Methodology:

- Prepare a solution of **chromium(III) chloride hexahydrate** of known concentration in a non-complexing acidic medium (e.g., perchloric acid) to ensure the initial species is $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$.
- Titrate the solution with a standard solution of a strong base (e.g., NaOH) while monitoring the pH with a calibrated pH electrode.
- The titration curve will show buffer regions corresponding to the deprotonation of the aqua ligands.
- The hydrolysis constants can be calculated from the pH data using appropriate software for equilibrium modeling.

Chromatographic Separation of Chromium Species

Ion chromatography (IC) coupled with inductively coupled plasma mass spectrometry (ICP-MS) is a highly sensitive method for the separation and quantification of different chromium species.[21][22]

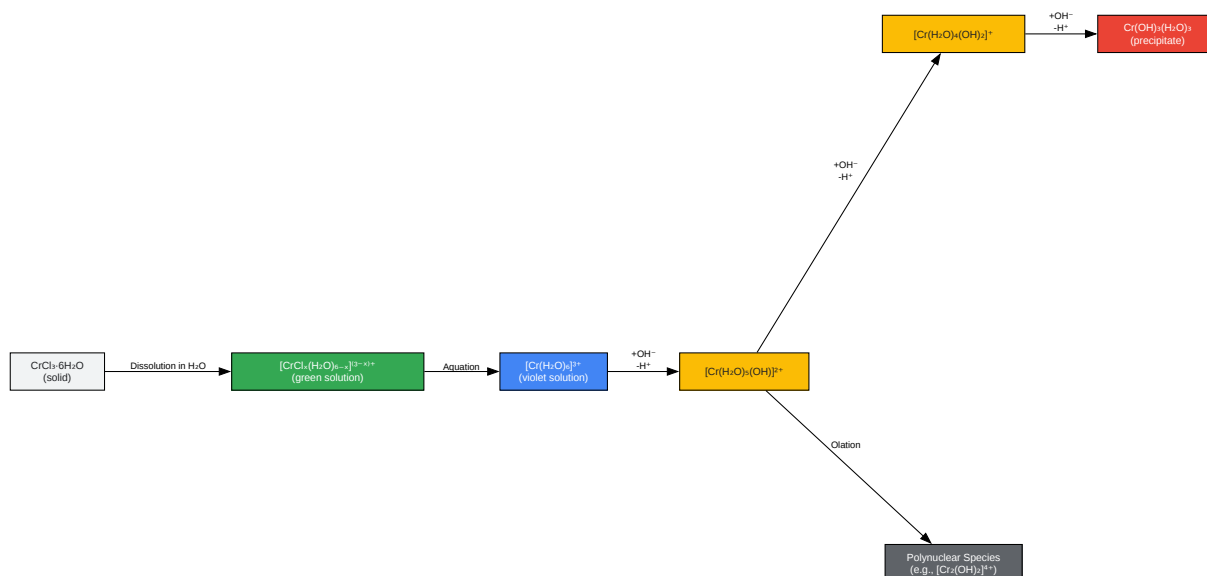
Methodology:

- Prepare aqueous samples containing the chromium species of interest.

- For the separation of Cr(III) and Cr(VI), Cr(III) can be complexed with EDTA to form a stable anionic complex.[21]
- Inject the sample into an ion chromatograph equipped with an appropriate anion-exchange column.[21]
- The separated species are then introduced into an ICP-MS for sensitive and element-specific detection.[21][22]

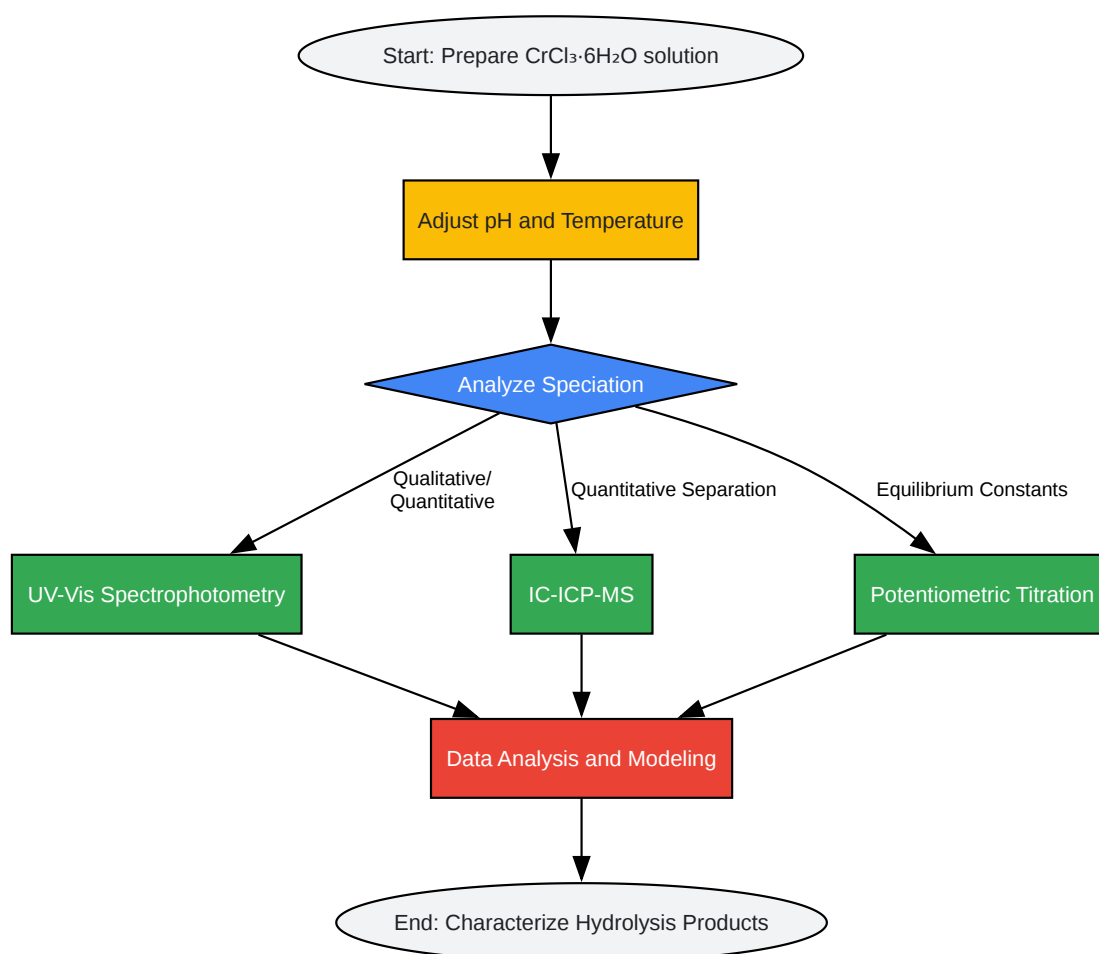
Visualizations of Hydrolysis Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key aspects of **chromium(III) chloride hexahydrate** hydrolysis.



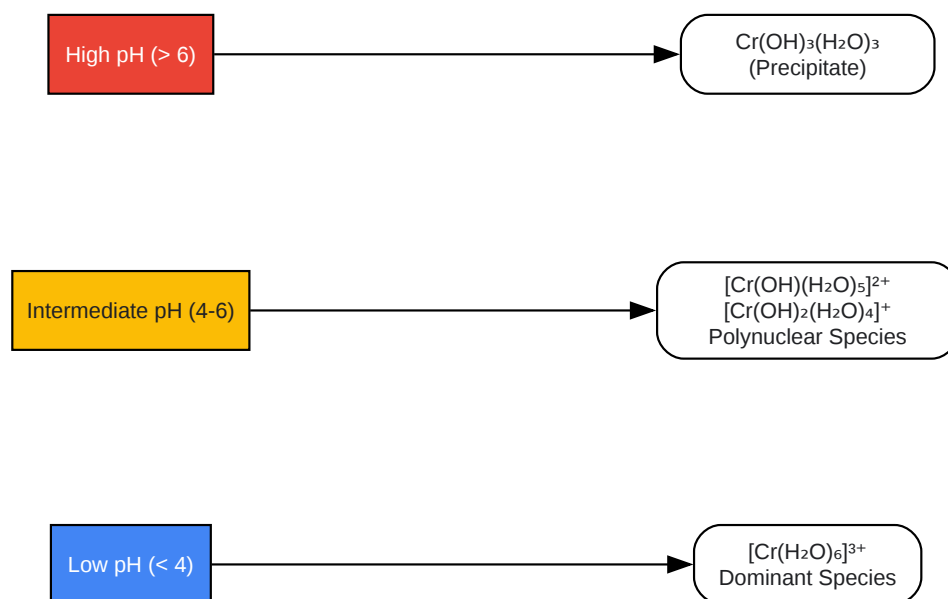
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Caption: Hydrolysis pathway of **chromium(III) chloride hexahydrate** in aqueous solution.



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Caption: A typical experimental workflow for studying chromium(III) hydrolysis.



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Caption: Relationship between pH and dominant chromium(III) species in solution.

Conclusion

The hydrolysis of **chromium(III) chloride hexahydrate** is a complex process involving multiple equilibria that are sensitive to environmental conditions. A thorough understanding of the speciation and reaction pathways is paramount for professionals working with chromium(III) compounds. This guide has provided a detailed overview of the core chemical principles, quantitative data, experimental methodologies, and visual representations of the hydrolysis process to serve as a valuable resource for researchers, scientists, and drug development professionals. The presented data and protocols can aid in the precise control and manipulation of chromium(III) chemistry for a wide range of applications.

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